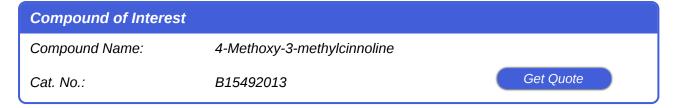


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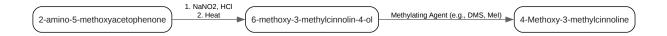
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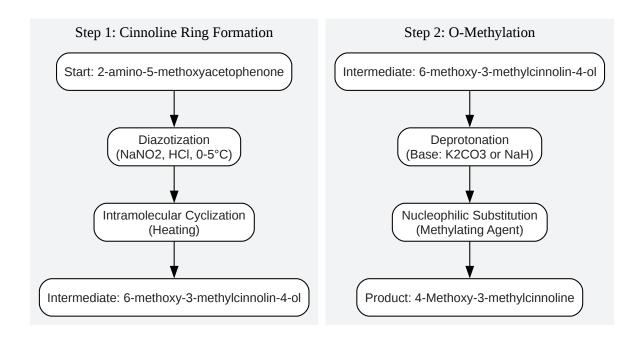
This technical guide details the synthesis of **4-Methoxy-3-methylcinnoline**, a heterocyclic compound of interest in medicinal chemistry and drug development. The described pathway proceeds through the formation of a key 4-hydroxycinnoline intermediate, followed by methylation. This route is based on established cinnoline synthesis methodologies, particularly the Borsche-Herbert reaction.

Overview of the Synthetic Pathway

The synthesis of **4-Methoxy-3-methylcinnoline** is achieved through a two-step process. The first step involves the diazotization of 2-amino-5-methoxyacetophenone, which then undergoes intramolecular cyclization to form 6-methoxy-3-methylcinnolin-4-ol. The subsequent step is the methylation of the hydroxyl group to yield the final product, **4-Methoxy-3-methylcinnoline**.







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